

strategies to minimize variability in YCT529 in vivo studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: YCT529

Cat. No.: B15542941

[Get Quote](#)

Technical Support Center: YCT529 In Vivo Studies

This guide provides researchers, scientists, and drug development professionals with strategies to minimize variability in in vivo studies involving **YCT529**. The information is presented in a question-and-answer format to directly address specific issues encountered during experimentation.

Frequently Asked Questions (FAQs) about YCT529

Q1: What is the mechanism of action for **YCT529**?

A1: **YCT529** is an experimental, non-hormonal male contraceptive that functions as a selective antagonist of the retinoic acid receptor alpha (RAR- α).^{[1][2]} RAR- α is a nuclear receptor that plays a critical role in the vitamin A signaling pathway, which is essential for sperm production (spermatogenesis).^{[1][3]} By inhibiting RAR- α , **YCT529** disrupts the development and maturation of sperm cells, leading to a temporary and reversible state of infertility.^[1]

Q2: What is the chemical formulation of **YCT529**?

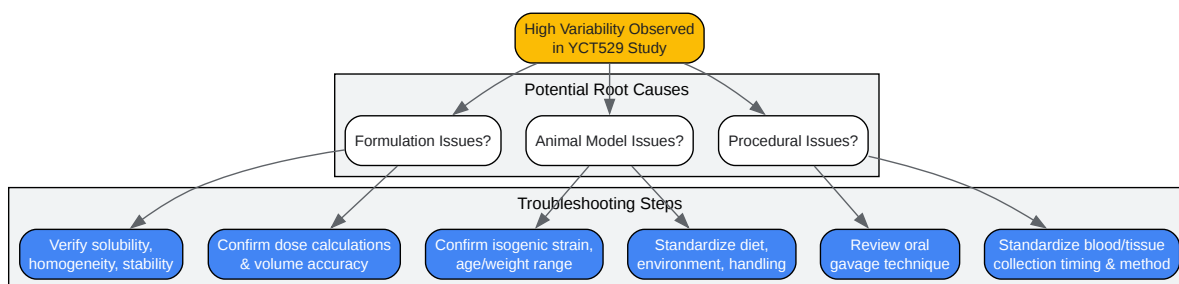
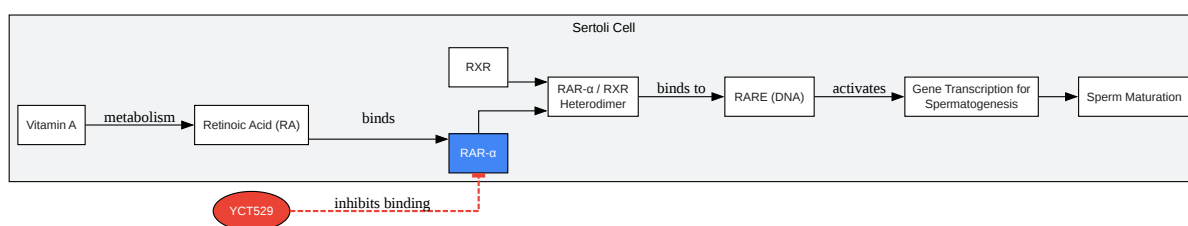
A2: The active pharmaceutical ingredient (API) is YCT-529 Free Acid, with the chemical formula C₂₉H₂₅NO₃. For in vivo studies, it is crucial to develop a formulation with good solubility and stability to ensure consistent bioavailability.

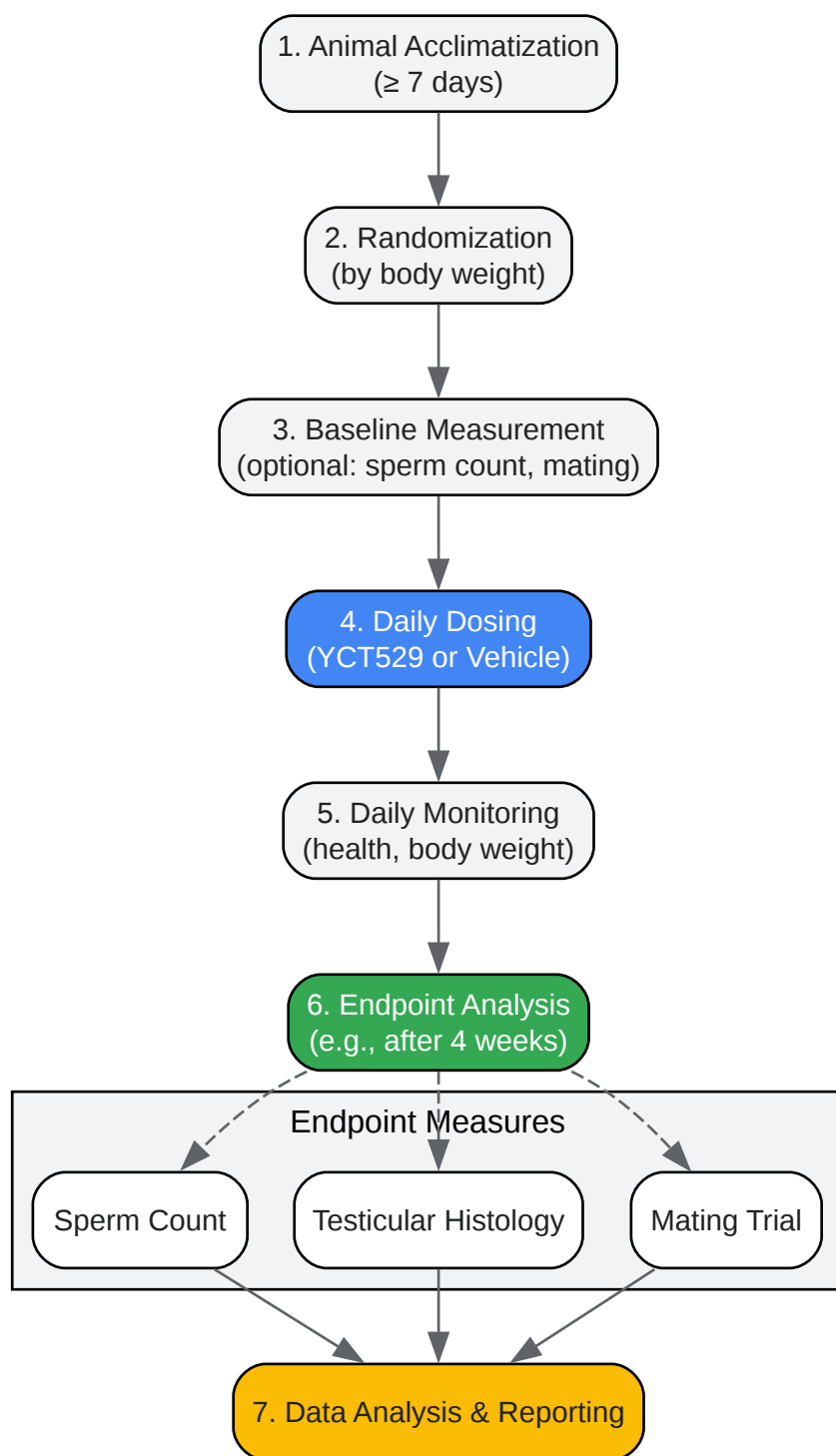
Q3: Is the contraceptive effect of **YCT529** reversible?

A3: Yes, preclinical studies in mice and non-human primates have demonstrated that the contraceptive effect is fully reversible. In mice, fertility was restored within four to six weeks after discontinuing the compound. In non-human primates, sperm counts returned to normal within 10 to 15 weeks after treatment cessation.

YCT529 Signaling Pathway

The diagram below illustrates the mechanism by which **YCT529** inhibits spermatogenesis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. YCT529 - Wikipedia [en.wikipedia.org]
- 2. YCT529 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 3. Unlocking the Potential of a New Male Contraceptive Pill YCT529 | BioRender [biorender.com]
- To cite this document: BenchChem. [strategies to minimize variability in YCT529 in vivo studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15542941#strategies-to-minimize-variability-in-yct529-in-vivo-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com